

Verosudil storage temperature and shelf life

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Compound Focus: Verosudil Hydrochloride

CAS No.: 1414854-44-6

Cat. No.: S546704

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Storage Specifications & Handling

| Parameter | Specification | Source / Context |
|----------------------------------|---|------------------|
| Product Name | Verosudil (AR-12286) | [1] [2] |
| CAS No. | 1414854-42-4 | [1] [2] |
| Molecular Formula | $C_{17}H_{17}N_3O_2S$ | [1] [2] |
| Storage (Powder) | -20°C | [1] [2] |
| Storage (Solution) | -80°C (in DMSO) | [1] [2] |
| Shelf Life (Post-reconstitution) | 6 months at -80°C; 1 month at -20°C | [1] |
| Incompatible Materials | Strong acids, strong alkalis, strong oxidizing agents, strong reducing agents | [2] |

Handling Precautions: When handling Verosudil, you should avoid inhalation and contact with skin or eyes. Use only in areas with appropriate exhaust ventilation and wear suitable personal protective equipment, including safety goggles, gloves, and impervious clothing [2].

Experimental Protocols from Research Literature

The following experimental details from preclinical studies can serve as a reference for your own in vivo protocols.

| Experiment Focus | Key Details | Source / Context |
|--|-------------|------------------|
| In Vivo Model: Rabbit & Monkey Compound: Verosudil (AR-12286) Dosage Form: Topical eye drops Dosing Volume: 30 μ L Regimen: Once daily for 3 days Primary Outcome: Significant reduction in intraocular pressure (IOP) [1] In Vivo Model: Mouse Compound: Verosudil (AR-12286) Dosage Form: Topical eye drops Dosing Volume: 10 μ L Regimen: Twice daily for five weeks Primary Outcome: Reversal of ocular hypertension and related morphological changes [1] In Vitro Model: Porcine & Human Cells Compound: Verosudil (AR-12286) Concentration Range: 0.001-100 μ M Incubation Time: 6 hours Key Findings: Dose-dependent reduction of actin stress fibers and focal adhesions [1] | | |

Stability & Troubleshooting Guide

- **Problem: Precipitation in Solution**

- **Cause:** The DMSO stock solution may have been stored above the recommended -80°C or has been subjected to multiple freeze-thaw cycles.
- **Solution:** Gently warm the solution to 60°C and use sonication to aid re-dissolution. For long-term storage, aliquot the solution into single-use vials to avoid repeated freezing and thawing [1].

- **Problem: Chemical Degradation**

- **Cause:** Exposure to incompatible conditions, such as extreme pH, or storage at incorrect temperatures.
- **Solution:** Ensure the compound is stored at the recommended temperatures. Keep away from strong acids, alkalis, and oxidizing agents [2].

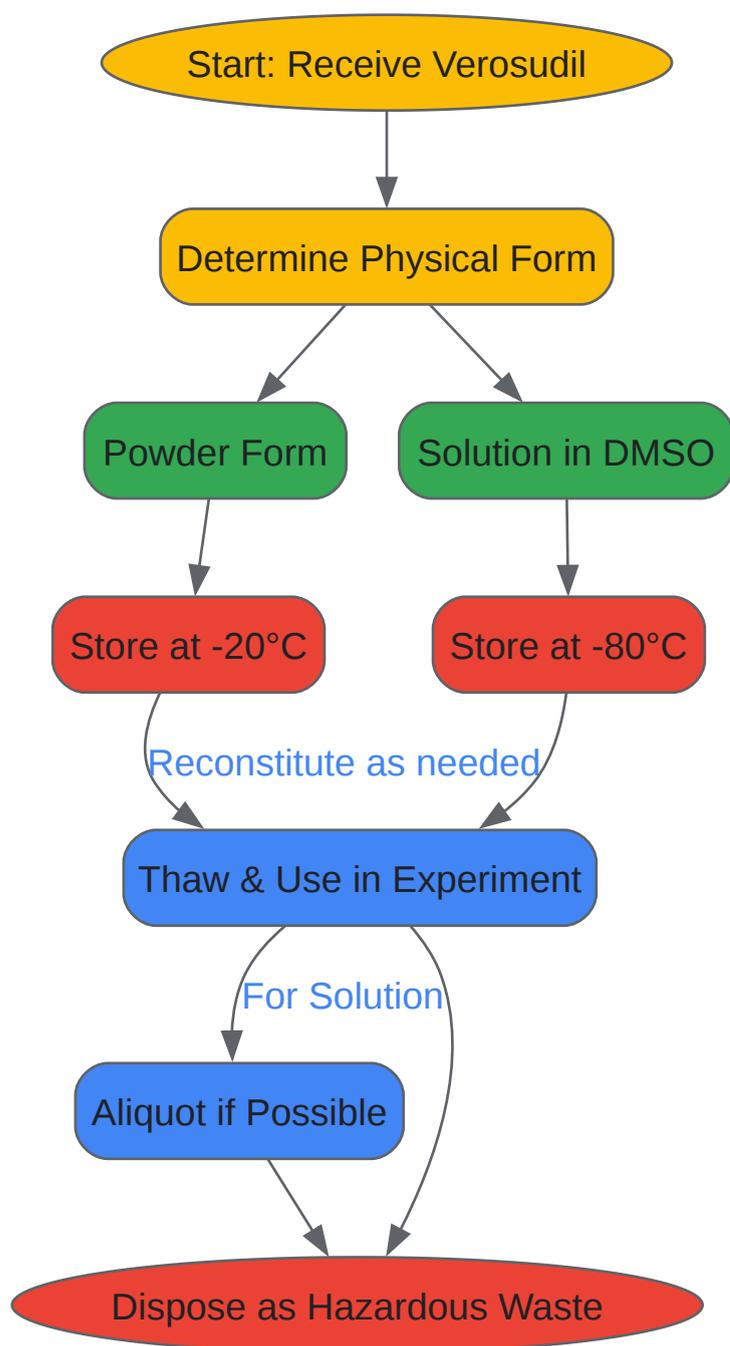
- **Problem: Handling and Safety Risks**

- **Cause:** The compound is harmful if swallowed and very toxic to aquatic life [2].

- **Solution:** Always use personal protective equipment (PPE). In case of a spill, collect the material and dispose of it at an approved waste disposal plant. Avoid releasing the substance into the environment [2].

Experimental Workflow Diagram

The diagram below outlines a general decision-making workflow for handling and storing Verosudil in a laboratory setting.



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References

1. Verosudil (AR-12286) | ROCK Inhibitor [medchemexpress.com]

2. Verosudil(AR-12286)|1414854-42-4|MSDS [dcchemicals.com]

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